Navigating the Safe Handling of Dibutyl Malate: An In-depth Technical Guide

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Compound of Interest

Compound Name:	*Dibutyl malate*
CAS No.:	*1587-18-4*
Cat. No.:	*B072075*

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For Researchers, Scientists, and Drug Development Professionals

Dibutyl malate, a diester of malic acid, is a versatile chemical intermediate utilized in various industrial applications, including as a plasticizer and in the synthesis of other organic compounds. For laboratory professionals, a comprehensive understanding of its health and safety profile is paramount to ensure safe handling and mitigate potential risks. This technical guide provides an in-depth overview of the health and safety considerations for **Dibutyl malate**, summarizing key toxicological data, outlining experimental protocols, and illustrating relevant biological pathways and safety workflows.

Core Safety and Physical Properties

A thorough understanding of the inherent properties of a chemical is the foundation of a robust safety protocol. **Dibutyl malate** is a combustible liquid that presents several health hazards upon exposure. The following tables summarize its key physical, chemical, and toxicological properties.

Physical and Chemical Properties of **Dibutyl Malate**

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Property	Value	Reference
Chemical Formula	C12H20O4	[1]
Molecular Weight	228.29 g/mol	[1][2]
Appearance	Colorless to light yellow, viscous liquid	[3][4][5]
Odor	Characteristic ester-like	[4]
Boiling Point	274 - 281 °C	[3][4]
Melting Point	-85 °C	[3][4]
Flash Point	120 - 140 °C	[3][4]
Density	~0.990 g/mL at 25 °C	[3][4]
Solubility	Insoluble in water	[4]

Toxicological Data Summary

The acute toxicity of **Dibutyl malate** is considered low via oral and dermal routes. However, it can cause skin and eye irritation and may elicit an allergic skin reaction.

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Endpoint	Species	Route	Guideline	Result	Reference
Acute Oral Toxicity (LD50)	Rat	Oral	OECD 401 (similar)	3700 mg/kg	[6]
Acute Dermal Toxicity (LD50)	Rabbit	Dermal	-	10 g/kg	[6]
Skin Irritation	Rabbit	Dermal	OECD 404	Mildly irritating	[7][8]
Eye Irritation	Rabbit	Ocular	OECD 405	Mild eye irritation	[8]
Skin Sensitization	Guinea pig	Dermal	Maximisation Test	May cause sensitization	[2]

Hazard Identification and Precautionary Measures

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **Dibutyl malate** is associated with the following hazard statements:

- H316: Causes mild skin irritation.[7]
- H317: May cause an allergic skin reaction.[2][8]
- H320: Causes eye irritation.[7]
- H373: May cause damage to organs through prolonged or repeated exposure.[2][8]
- H411: Toxic to aquatic life with long lasting effects.[8][9]

Precautionary Statements emphasize the need for careful handling, including avoiding breathing vapors, wearing protective gloves and eye protection, and ensuring contaminated work clothing does not leave the workplace.[3][8]

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Experimental Protocols for Toxicological Assessment

The toxicological data for **Dibutyl malate** have been generated following standardized experimental protocols, primarily those established by the Organisation for Economic Co-operation and Development (OECD). Below are detailed methodologies for key experiments.

Acute Dermal Toxicity (as per OECD Guideline 402)

The acute dermal toxicity of **Dibutyl malate** is assessed to determine the potential for adverse effects from a single, short-term dermal exposure.[7]

- Test Species: Typically, the albino rabbit or rat is used.[5][7][10]
- Preparation of Animals: Approximately 24 hours before the test, the fur is removed from the dorsal area of the trunk of the animals.[5][11]
- Dose Application: A single dose of the test substance is applied uniformly over a shaved area of at least 10% of the body surface.[5][7] The area is then covered with a porous gauze patch and non-irritating tape for a 24-hour exposure period.[5][12]
- Observation Period: Animals are observed for mortality, signs of toxicity, and behavioral changes for 14 days following application.[7][12] Body weight is recorded weekly.[12]
- Endpoint: The LD50 (the dose estimated to be lethal to 50% of the tested animals) is determined. A gross necropsy of all animals is performed at the end of the observation period.[7][12]

Skin Irritation/Corrosion (as per OECD Guideline 404)

This test evaluates the potential of **Dibutyl malate** to cause reversible inflammatory changes to the skin.[9]

- Test Species: The albino rabbit is the preferred species.[9][13]
- Dose Application: A single dose of 0.5 mL (for liquids) is applied to a small area of clipped skin (approximately 6 cm^2) and covered with a gauze patch.[6][9] The exposure duration is 4

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hours.[9]

- Observation: The skin is examined for erythema (redness) and edema (swelling) at 60 minutes, and then at 24, 48, and 72 hours after patch removal.[14] Observations may continue for up to 14 days to assess the reversibility of any effects.[9]
- Scoring: The severity of the skin reactions is graded numerically to calculate a primary irritation index.[14]

Eye Irritation/Corrosion (as per OECD Guideline 405)

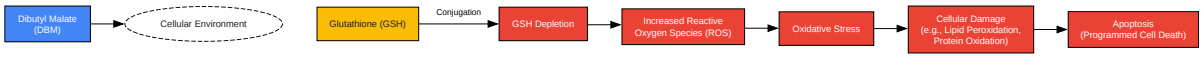
This study is designed to assess the potential of a substance to cause damage to the eye.[15]

- Test Species: Healthy, young adult albino rabbits are used.[15][16]
- Dose Application: A single dose of 0.1 mL of the liquid substance is instilled into the conjunctival sac of one eye of each animal.[7][17] The other eye remains untreated and serves as a control.[15][18] The use of topical anesthetics and systemic analgesics is recommended to minimize pain and distress.[16]
- Observation: The eyes are examined for lesions of the cornea, iris, and conjunctiva at 1, 24, 48, and 72 hours after application.[7][17] The reversibility of any observed lesions is also assessed.[15]
- Scoring: Ocular reactions are scored according to a standardized system to evaluate the irritation potential.[17][18]

Proposed Mechanism of Toxicity: Glutathione Depletion

The toxicity of **Dibutyl malate** is thought to be mediated, at least in part, by the depletion of intracellular glutathione (GSH).[7] GSH is a critical antioxidant that protects cells from damage caused by reactive oxygen species (ROS).[2] Depletion of GSH can lead to oxidative stress, cellular damage, and apoptosis.

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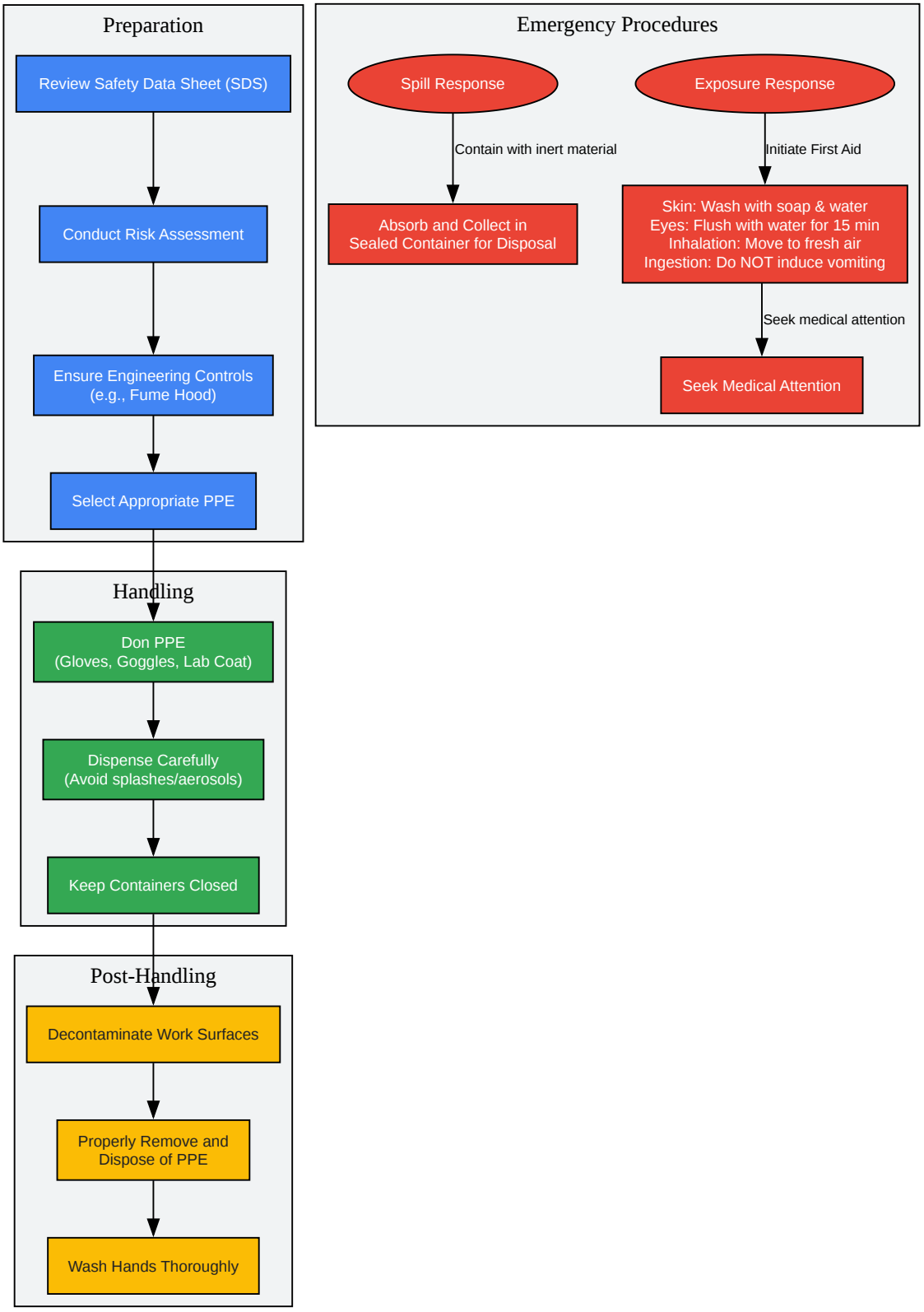
Proposed pathway of **Dibutyl malate**-induced cytotoxicity.

While direct evidence for **Dibutyl malate** is still emerging, studies on structurally similar compounds like Dibutyl phthalate (DBP) suggest that plasticizers can modulate key intracellular signaling cascades such as the Mitogen-Activated Protein Kinase (MAPK) and Phosphatidylinositol 3-kinase (PI3K)/Akt pathways, which are critical regulators of cell fate.[8]

Safe Handling and Emergency Procedures

A systematic approach to handling **Dibutyl malate** is essential to minimize exposure and ensure laboratory safety. The following workflow outlines the key steps from preparation to disposal.

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A stepwise workflow for the safe handling of **Dibutyl malate**.

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Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the primary defense against exposure.

- Eye Protection: Safety glasses with side-shields or chemical safety goggles are essential.[3][15]
- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile or neoprene).[6][15]
- Skin and Body Protection: A lab coat or overalls should be worn to prevent skin contact.[2][6]
- Respiratory Protection: If ventilation is inadequate or there is a risk of inhaling mists, a NIOSH/MSHA-approved respirator should be used.[6][10]

First Aid Measures

In case of accidental exposure, immediate action is crucial.

- Skin Contact: Remove contaminated clothing and wash the affected area with plenty of soap and water.[7][8] Seek medical attention if irritation or a rash develops.[7][8]
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[6][7] If irritation persists, seek medical attention.[7]
- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration.[2][6]
- Ingestion: Do NOT induce vomiting.[7] Rinse the mouth with water and seek medical advice.[2][6]

Storage and Disposal

- Storage: Store in a cool, dry, well-ventilated area in tightly closed containers, away from incompatible materials such as strong oxidizing agents and strong bases.[7][9]
- Disposal: **Dibutyl malate** and contaminated materials should be treated as hazardous waste and disposed of through a licensed professional waste disposal service, in accordance with

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local, regional, and national regulations.[7][15] Do not allow it to enter drains or waterways.[2]

Conclusion

Dibutyl malate is a chemical that requires careful and informed handling. While its acute toxicity is low, the potential for skin and eye irritation, skin sensitization, and long-term organ damage necessitates the strict implementation of safety protocols. By understanding its properties, adhering to safe handling procedures, and being prepared for emergencies, researchers, scientists, and drug development professionals can work with **Dibutyl malate** safely and effectively. Further research into its specific mechanisms of toxicity, particularly its interaction with cellular signaling pathways, will continue to enhance our understanding and inform risk assessments.

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